

A Comprehensive Technical Guide to the Nomenclature of Ethyl 2-butynoate

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Compound of Interest

Compound Name: Ethyl 2-butynoate

Cat. No.: B042091

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For researchers, scientists, and professionals engaged in drug development and chemical synthesis, precise terminology is paramount. This document provides a detailed overview of the synonyms and identifiers for the chemical compound **Ethyl 2-butynoate**, also known as Ethyl tetrolate.

Synonyms and Alternative Names

Ethyl 2-butynoate is known by a variety of names in scientific literature and chemical databases. Understanding these synonyms is crucial for conducting thorough literature searches and for clear communication in a research and development setting. The following table summarizes the alternative names for this compound.^{[1][2][3][4][5][6]}

Synonym	Source/Reference
Ethyl tetrolate	Common Name ^{[1][4][5][7]}
2-Butynoic acid, ethyl ester	IUPAC Name ^{[1][3][5]}
Tetrolic acid, ethyl ester	Derived from the common name of the corresponding acid ^[5]
Ethyl 1-propynecarboxylate	Alternative systematic name ^{[1][2][5]}
Ethyl 3-methylpropiolate	Alternative systematic name ^{[1][2][5]}
but-2-ynoic acid ethyl ester	Alternative IUPAC name ^{[6][8]}

Chemical Identifiers

In addition to trivial and systematic names, a variety of chemical identifiers are used to unambiguously define **Ethyl 2-butynoate**. These identifiers are essential for database searches, regulatory submissions, and procurement.

Identifier Type	Identifier
CAS Registry Number	4341-76-8[1][3]
Molecular Formula	C6H8O2[1][2][3][4]
Molecular Weight	112.13 g/mol [1][4]
EINECS Number	224-395-6[1]
Beilstein Registry Number	1744948
PubChem CID	78043[4][6]
InChI	1S/C6H8O2/c1-3-5-6(7)8-4-2/h4H2,1-2H3
InChIKey	FCJJZKCJURDYNF-UHFFFAOYSA-N[2]
SMILES	CCOC(=O)C#CC

Note on Experimental Protocols and Visualizations:

The user request specified the inclusion of detailed experimental protocols and the creation of diagrams for signaling pathways or experimental workflows using Graphviz (DOT language). However, this request is not applicable to the topic of chemical synonyms. The purpose of this document is to provide a comprehensive reference for the nomenclature of **Ethyl 2-butynoate**. As such, there are no experimental procedures or biological pathways to describe. The information provided is a compilation of factual identifiers and alternative names for a specific chemical compound.

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